

3,4-Dimethoxybenzamide safety data sheet and handling precautions

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Compound Name: 3,4-Dimethoxybenzamide

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3,4-Dimethoxybenzamide: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling precautions for **3,4-Dimethoxybenzamide** (also known as Veratramide). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, clear experimental protocols, and visual representations of key safety workflows.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3,4-Dimethoxybenzamide** is presented in the table below. This data is essential for the proper design of experiments and for understanding the substance's behavior under various conditions.



Property	Value	Reference	
Molecular Formula	C ₉ H ₁₁ NO ₃	[1][2]	
Molecular Weight	181.19 g/mol	[1][2]	
CAS Number	1521-41-1	[1][2]	
Appearance	White to off-white solid/crystal - [2] powder		
Melting Point	163-164 °C	[2]	
Boiling Point (Predicted)	278.4 ± 25.0 °C	[2]	
Density (Predicted)	1.160 ± 0.06 g/cm ³	[2]	
pKa (Predicted)	16.15 ± 0.50	[2]	
Storage Temperature	Room Temperature, sealed in a dry place	[2]	

Hazard Identification and Classification

3,4-Dimethoxybenzamide is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement	
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	
Carcinogenicity	1B	H350: May cause cancer	
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	

Signal Word:Danger[3]

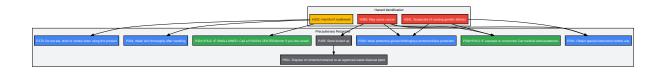
Hazard Pictograms:

Health Hazard



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The following diagram illustrates the logical flow from hazard identification to the appropriate precautionary response.



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Caption: GHS Hazard and Precautionary Statement Flowchart.

Toxicological Data

The primary toxicological concerns for **3,4-Dimethoxybenzamide** are its acute oral toxicity and potential carcinogenicity.

Endpoint	Value	Species	Source
Acute Toxicity Estimate (Oral)	1,920 mg/kg	Rat	Sigma-Aldrich SDS

Experimental Protocol: Acute Oral Toxicity (OECD Guideline 423 - Acute Toxic Class Method)



While the specific study protocol for the acute toxicity of **3,4-Dimethoxybenzamide** is not publicly available, a typical study would follow the OECD 423 guideline. This method is designed to estimate the acute oral toxicity with a reduced number of animals.

- Objective: To determine the acute oral toxicity of a substance by assigning it to a toxicity class.
- Test Animals: A small number of animals (typically rats), usually of a single sex (females are often preferred), are used for each step.[4]
- Procedure:
 - A stepwise procedure is employed using a starting dose selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.[4]
 - Three animals are used in each step.[4]
 - The substance is administered orally, typically via gavage.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - The outcome of the first step (number of surviving/dead animals) determines the next step:
 - If mortality is observed, the test is repeated with a lower dose.
 - If no mortality is observed, the test is repeated with a higher dose.
- Data Analysis: The results are used to classify the substance into a specific hazard category based on the observed mortality at different dose levels. This method allows for the determination of a defined exposure range where lethality is expected.[4]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety in the laboratory.

Personal Protective Equipment (PPE)



The following PPE is mandatory when handling 3,4-Dimethoxybenzamide:

- Eye/Face Protection: Chemical safety goggles.
- Skin Protection:
 - Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: Laboratory coat.
- Respiratory Protection: Required when dusts are generated. Use a NIOSH-approved respirator with an appropriate particulate filter.

Engineering Controls

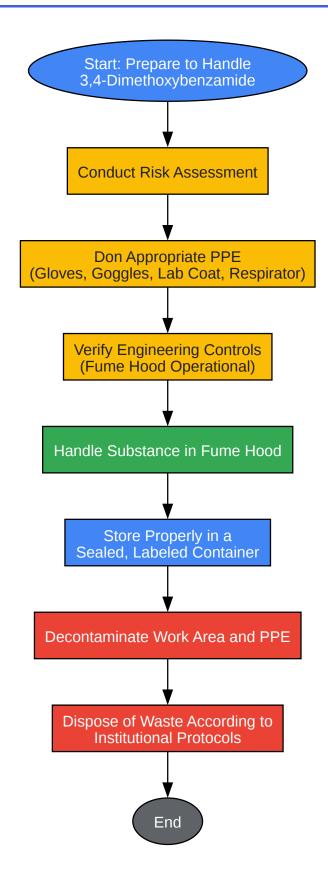
• Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Storage

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Store locked up or in an area accessible only to qualified or authorized personnel.[3]

The following diagram outlines the standard workflow for safely handling **3,4- Dimethoxybenzamide** in a laboratory setting.





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